

Application Notes and Protocols: Preparing FAP-IN-2 TFA for Injection

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Compound of Interest

Compound Name: FAP-IN-2 TFA

Cat. No.: B10861711

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These application notes provide detailed protocols for the preparation of **FAP-IN-2 TFA** for both in vitro and in vivo research applications. The following information is intended for use by qualified researchers, scientists, and drug development professionals.

Introduction to FAP-IN-2 TFA

Fibroblast Activation Protein (FAP) is a serine protease that is overexpressed in the stroma of many epithelial cancers, as well as in areas of fibrosis and inflammation. Its enzymatic activity is linked to the remodeling of the extracellular matrix, which promotes tumor growth, invasion, and metastasis. FAP-IN-2 is an inhibitor of FAP, and its trifluoroacetic acid (TFA) salt is a common formulation for research use. Proper preparation of **FAP-IN-2 TFA** is critical for ensuring its solubility, stability, and efficacy in experimental settings.

Physicochemical Properties

A summary of the key physicochemical properties of **FAP-IN-2 TFA** is provided in the table below. This information is essential for accurate preparation of solutions.

Property	Value
Chemical Name	FAP-IN-2 trifluoroacetate
Molecular Weight	593.6 g/mol (as TFA salt)
Appearance	White to off-white solid
Purity	≥98%
Storage Conditions	Store at -20°C, protect from light and moisture

Solubility Data

The solubility of **FAP-IN-2 TFA** in various common laboratory solvents is crucial for preparing stock and working solutions. The data below provides a guideline for solubility at room temperature. It is always recommended to perform a small-scale test to confirm solubility before preparing a large batch.

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	≥ 59.4	≥ 100	Recommended for initial stock solution preparation.
DMF	~30	~50.5	An alternative to DMSO for stock solutions.
Ethanol	Insoluble	Insoluble	Not a suitable solvent for initial reconstitution.
Water	Insoluble	Insoluble	Not a suitable solvent for initial reconstitution.

Experimental Protocols

The following protocols provide step-by-step instructions for preparing **FAP-IN-2 TFA** for experimental use.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be stored for later use and diluted into aqueous buffers for final applications.

Materials:

- **FAP-IN-2 TFA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated pipette

Procedure:

- Equilibrate the **FAP-IN-2 TFA** vial to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **FAP-IN-2 TFA** powder using an analytical balance and place it in the sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, use 0.5936 mg of **FAP-IN-2 TFA**.
- Add the appropriate volume of DMSO to the vial. For the example above, add 100 μ L of DMSO.
- Vortex the solution for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Visually inspect the solution to ensure there is no particulate matter.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C. Under these conditions, the solution should be stable for several months.

Preparation of an Injectable Formulation for In Vivo Studies

For in vivo administration, the DMSO stock solution must be diluted into a biocompatible vehicle. The final concentration of DMSO should be kept to a minimum (typically <10%) to avoid toxicity.

Materials:

- 10 mM **FAP-IN-2 TFA** stock solution in DMSO
- Sterile vehicle (e.g., 0.9% saline, PBS, or a solution containing a solubilizing agent like 10% Solutol HS 15 in saline)
- Sterile polypropylene tubes
- Calibrated pipettes
- Sterile 0.22 µm syringe filter

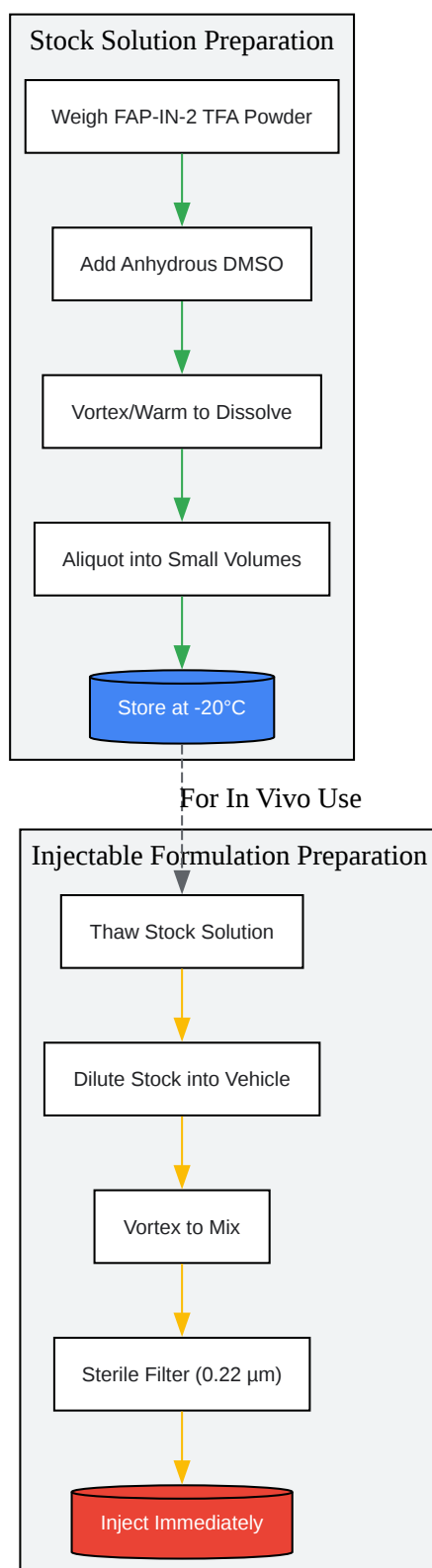
Procedure:

- Thaw a vial of the 10 mM **FAP-IN-2 TFA** stock solution.
- Determine the final concentration and total volume needed for injection based on the animal's weight and the desired dose.
- In a sterile tube, add the required volume of the sterile vehicle.
- While vortexing the vehicle, slowly add the required volume of the **FAP-IN-2 TFA** stock solution. For example, to prepare 1 mL of a 100 µM solution in saline with 1% DMSO, add 10 µL of the 10 mM stock solution to 990 µL of sterile saline.
- Continue to vortex for another 1-2 minutes to ensure complete mixing.

- Visually inspect the final solution for any signs of precipitation. If precipitation occurs, the formulation may need to be optimized with a different vehicle or a lower final concentration.
- Sterilize the final injectable solution by passing it through a 0.22 μm syringe filter into a sterile tube or syringe.
- The prepared injectable solution should be used immediately. Do not store aqueous dilutions.

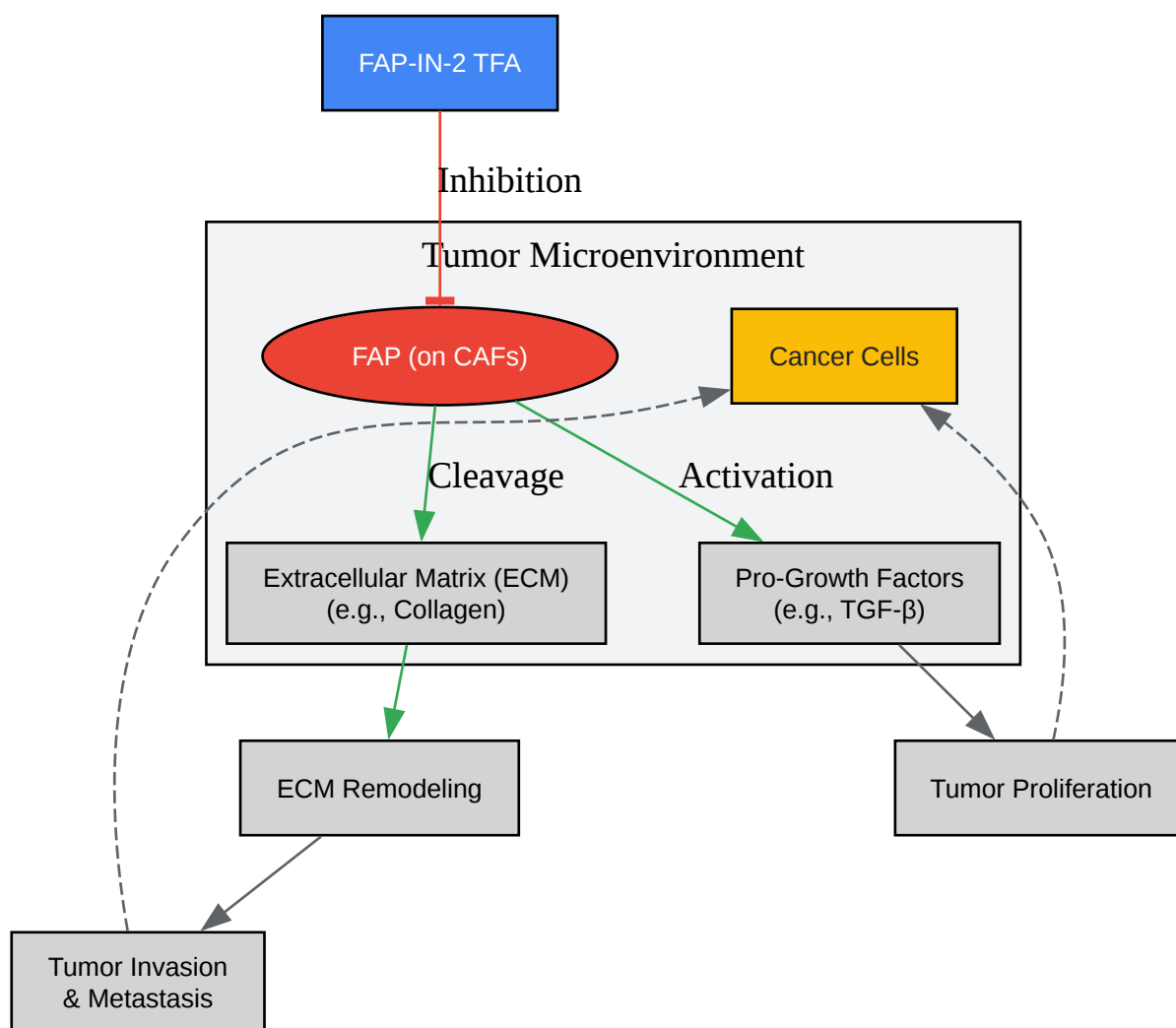
Diagrams

The following diagrams illustrate the experimental workflow for preparing **FAP-IN-2 TFA** and the signaling pathway in which FAP is involved.



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Caption: Workflow for **FAP-IN-2 TFA** Preparation.



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Caption: FAP Signaling Pathway in Cancer.

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